

"3-Ethyl-1-phenyl-1H-pyrazol-5-amine" CAS number lookup and verification

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Compound of Interest

Compound Name: 3-Ethyl-1-phenyl-1H-pyrazol-5-amine

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An In-Depth Technical Guide to 3-Ethyl-1-phenyl-1H-pyrazol-5-amine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-Ethyl-1-phenyl-1H-pyrazol-5-amine**, a heterocyclic amine with significant potential in medicinal chemistry and materials science. This document consolidates critical information regarding its chemical identity, properties, synthesis, safe handling, and analytical characterization to support its application in research and development.

Chemical Identity and Properties

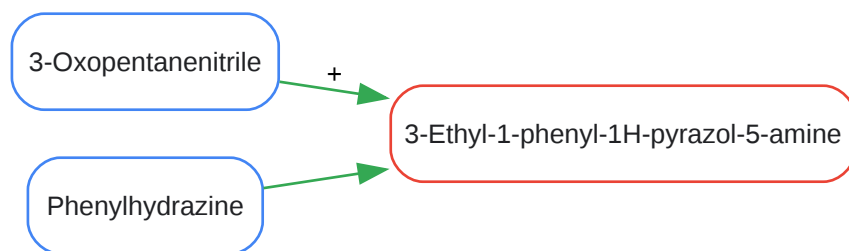
Chemical Name: **3-Ethyl-1-phenyl-1H-pyrazol-5-amine**

CAS Number: 1017781-37-1[1]

Molecular Formula: C₁₁H₁₃N₃[2]

Molecular Weight: 187.24 g/mol [2]

Structure:



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References

- 1. researchgate.net [researchgate.net]
- 2. PubChemLite - 3-ethyl-1-phenyl-1h-pyrazol-5-amine (C11H13N3) [pubchemlite.lcsb.uni.lu]
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